

Personal protective equipment for handling AZD0095

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Compound of Interest

Compound Name: AZD0095

Cat. No.: B10854968

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Essential Safety Protocols for Handling AZD0095

Disclaimer: No official Safety Data Sheet (SDS) for **AZD0095** was publicly available at the time of this writing. The following guidance is based on general best practices for handling potent, novel chemical compounds in a laboratory setting. Researchers must consult the official SDS provided by the manufacturer and perform a thorough, institution-specific risk assessment before handling this substance.

AZD0095 is a selective and orally active inhibitor of Monocarboxylate Transporter 4 (MCT4) with an IC₅₀ of 1.3 nM, indicating high potency.^{[1][2][3]} Due to its potent nature and the lack of comprehensive public safety data, stringent safety measures are imperative to minimize exposure risk for all personnel.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical and should be based on the specific laboratory procedure being performed. For potent compounds like **AZD0095**, a multi-layered approach to PPE is recommended.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **AZD0095**

Activity	Minimum PPE Requirement
Weighing and Aliquoting (Solid Form)	- Dedicated, disposable lab coat or gown (back-closing, with knit cuffs) - Double nitrile gloves (change outer glove immediately upon contamination) - Safety glasses with side shields and a face shield, or chemical splash goggles - N95 respirator or higher (e.g., PAPR) if engineering controls are insufficient
Solubilization and Dilution	- Disposable lab coat or gown - Double nitrile gloves - Chemical splash goggles
In Vitro / Cell Culture Work	- Lab coat - Nitrile gloves - Safety glasses
Animal Dosing (Oral Gavage)	- Disposable lab coat or gown - Double nitrile gloves - Safety glasses with side shields or chemical splash goggles

Note: All PPE should be removed in a designated area before exiting the laboratory to prevent the spread of contamination.

Operational and Disposal Plans

A clear and comprehensive plan for the handling and disposal of **AZD0095** and associated waste is essential for maintaining a safe laboratory environment.

Operational Handling:

- Engineering Controls: All work with solid **AZD0095**, and any procedures that could generate aerosols, should be performed within a certified chemical fume hood, a glove box, or a similar ventilated enclosure to minimize inhalation exposure.[\[4\]](#)[\[5\]](#)
- Designated Areas: Establish designated areas for weighing, handling, and storing **AZD0095**. These areas should be clearly marked.
- Spill Management: A spill kit appropriate for potent powders and solutions should be readily available. The kit should include absorbent materials, appropriate deactivating agents (if known), and waste disposal bags. All personnel must be trained on spill cleanup procedures.

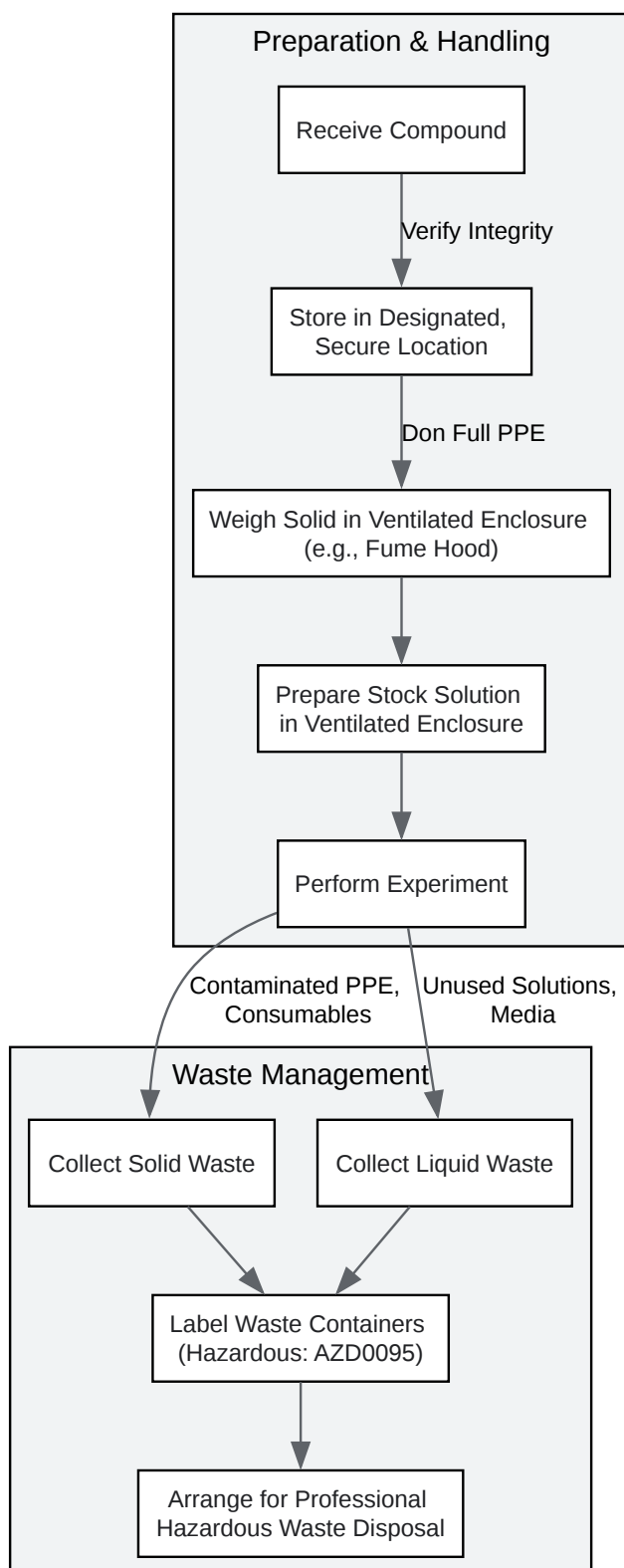
Disposal Plan: All materials contaminated with **AZD0095** are considered hazardous waste and must be disposed of according to institutional and regulatory guidelines.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 2: Disposal Plan for **AZD0095**-Contaminated Waste

Waste Type	Collection and Labeling	Disposal Method
Solid Waste (unused compound, contaminated gloves, weigh boats, pipette tips)	- Collect in a dedicated, sealed, and clearly labeled hazardous waste container. - Label must include "Hazardous Waste," the chemical name "AZD0095," and the associated hazard warnings.	- Incineration by a licensed hazardous waste disposal vendor. [9]
Liquid Waste (stock solutions, cell culture media, animal dosing solutions)	- Collect in a dedicated, sealed, and leak-proof hazardous waste container. - Label must include "Hazardous Waste," "AZD0095," and the solvent composition.	- Incineration by a licensed hazardous waste disposal vendor. [9]
Sharps (needles, syringes)	- Place directly into a designated sharps container for hazardous chemical waste.	- Incineration by a licensed hazardous waste disposal vendor.

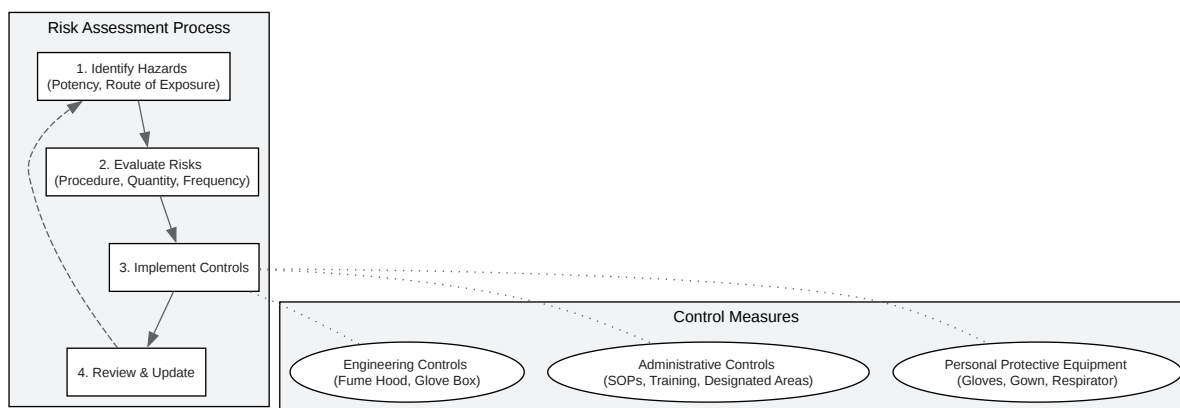
Visualized Safety Workflows

To further clarify the necessary safety and logistical procedures, the following diagrams illustrate key workflows for handling potent compounds like **AZD0095**.



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Figure 1. General workflow for handling and disposing of **AZD0095**.



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